

Physical properties of 4-Methylhexanenitrile (boiling point, density)

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Compound of Interest

Compound Name: 4-Methylhexanenitrile

Cat. No.: B13613007

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Technical Guide: Physical Properties of 4-Methylhexanenitrile

For the Attention of: Researchers, Scientists, and Drug Development Professionals

Subject: An In-depth Technical Guide on the Physical Properties of **4-Methylhexanenitrile**, Focusing on Boiling Point and Density.

This technical guide serves as a resource for professionals requiring data on the physical properties of **4-Methylhexanenitrile**. At the time of this publication, specific experimentally determined values for the boiling point and density of **4-Methylhexanenitrile** are not readily available in publicly accessible chemical databases. However, this document provides detailed, standardized experimental protocols to enable researchers to determine these crucial physical constants.

Quantitative Data Summary

While experimentally determined data for **4-Methylhexanenitrile** is not currently available, the following table provides its basic molecular properties and serves as a template for recording experimental findings.



Property	Value	Units
Molecular Formula	C7H13N	-
Molecular Weight	111.18	g/mol
Boiling Point	Data not available	°C
Density	Data not available	g/cm ³

Experimental Protocols

The following sections detail standardized methodologies for the experimental determination of the boiling point and density of liquid compounds such as **4-Methylhexanenitrile**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[1] For precise determination, especially with limited sample quantities, the microboiling point method is recommended.

Micro-Boiling Point Determination Protocol:

Apparatus:

- Small test tube (e.g., 10 x 75 mm)
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., oil bath or heating block)
- Rubber band or wire for attaching the test tube to the thermometer

Procedure:

- Add a small amount (a few drops) of 4-Methylhexanenitrile to the small test tube.
- Place the capillary tube, with its open end downwards, into the test tube containing the liquid.



- Attach the test tube to the thermometer using a rubber band or wire, ensuring the bulb of the thermometer is level with the bottom of the test tube.
- Immerse the assembly in a heating bath.
- Heat the bath gently and observe the capillary tube. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue gentle heating until a rapid and continuous stream of bubbles is observed.
- Turn off the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube.[2] Record this temperature.
- For accuracy, it is advisable to repeat the determination.

Determination of Density

Density is the mass of a substance per unit volume. The following protocol outlines the determination of the density of a liquid using a pycnometer (density bottle) for high accuracy.

Density Determination Protocol using a Pycnometer:

Apparatus:

- Pycnometer (a small glass flask with a ground-glass stopper containing a capillary tube)
- Analytical balance (accurate to ±0.001 g)
- Thermometer
- Distilled water

Procedure:

• Thoroughly clean and dry the pycnometer and its stopper.

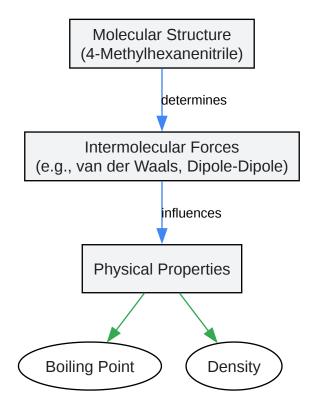


- Weigh the empty, dry pycnometer with its stopper on an analytical balance and record the mass (m₁).
- Fill the pycnometer with distilled water, ensuring no air bubbles are trapped. Insert the stopper; excess water will be forced out through the capillary.
- Carefully wipe dry the outside of the pycnometer and weigh it. Record the mass (m₂).
- · Record the temperature of the water.
- Empty and dry the pycnometer completely.
- Fill the pycnometer with **4-Methylhexanenitrile**, ensuring no air bubbles are present, and insert the stopper.
- Wipe the outside of the pycnometer dry and weigh it. Record the mass (m₃).
- The density of the liquid can be calculated using the following formula:
 - Density of 4-Methylhexanenitrile = [(m₃ m₁) / (m₂ m₁)] x Density of water at the recorded temperature.

Logical Relationships and Visualization

The physical properties of a chemical compound are intrinsically linked to its molecular structure. The following diagram illustrates this fundamental relationship.





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Caption: Relationship between molecular structure and physical properties.

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References

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